Technical Whitepaper: Z-VAD-AMC Acetate Salt

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Z-VAD-AMC (acetate)*
Cat. No.:	*B10797111*

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Physicochemical Profiling and Assay Optimization for Caspase Kinetics[1]

Executive Summary

Z-VAD-AMC Acetate Salt (Benzyloxycarbonyl-Val-Ala-Asp-7-amino-4-methylcoumarin) is a cell-permeable, fluorogenic peptide substrate used to quantify broad-spectrum caspase activity.[1] Unlike its inhibitor counterpart (Z-VAD-FMK), this compound serves as a probe for enzymatic kinetics, releasing the fluorescent coumarin moiety (AMC) upon hydrolysis.[1] This guide addresses the specific "acetate salt" formulation, which offers distinct solubility and biocompatibility advantages over trifluoroacetate (TFA) salts in sensitive cellular lysates.

Part 1: Molecular Identity & Physicochemical Properties

The acetate salt form of Z-VAD-AMC is preferred in high-precision assays to minimize the acidification artifacts often introduced by TFA counterions.[1]

1.1 Chemical Specifications

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Property	Specification
Systematic Name	Z-L-Valyl-L-Alanyl-L-Aspartic acid-AMC Acetate Salt
Sequence	Z-Val-Ala-Asp-AMC (Z-VAD-AMC)
Molecular Formula	
Molecular Weight	~594.6 Da (Acetate salt basis)
CAS Number	Generic:[1][2][3][4][5][6][7][8][9][10] 187389-52-2 (often cited for VAD-FMK; specific salt CAS varies by batch)
Purity	98% (HPLC)
Solubility	Soluble in DMSO (up to 20 mM); Ethanol (low)
Appearance	White to off-white lyophilized powder

1.2 Spectral Characteristics

The detection principle relies on the shift in fluorescence quantum yield upon cleavage.[11]

- Excitation Max (
  ): 350–380 nm (Peak: 365 nm)[1]
- Emission Max (
  ): 440–460 nm (Peak: 450 nm)[1]
- Stokes Shift: ~90 nm (Minimizes self-quenching interference)[1]

Part 2: Mechanistic Principles[1][9][12]

Z-VAD-AMC functions as a "pan-caspase" substrate, though it exhibits preferential kinetics for Caspase-1 and Caspase-3/7 depending on buffer pH and ionic strength.[1] The mechanism involves the nucleophilic attack by the catalytic cysteine of the caspase on the aspartic acid-AMC amide bond.

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2.1 Reaction Mechanism Diagram

The following diagram illustrates the enzymatic hydrolysis and subsequent fluorescence release.

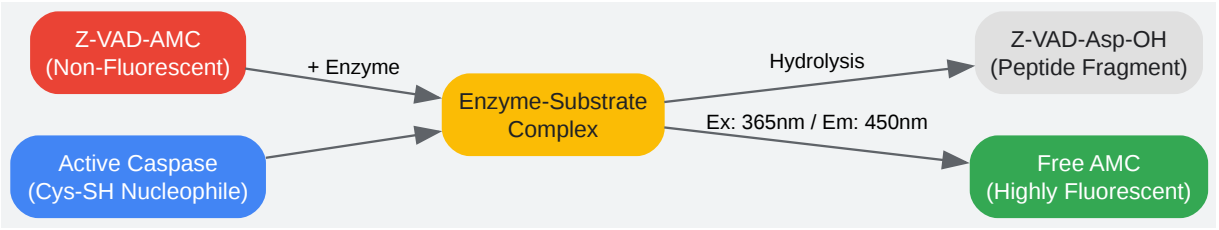

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Figure 1: Enzymatic hydrolysis of Z-VAD-AMC. The amide bond cleavage releases free AMC, triggering a >100-fold increase in fluorescence intensity.

Part 3: Experimental Optimization

To ensure data integrity, the assay environment must mimic the cytosolic conditions required for caspase activation while stabilizing the fluorophore.

3.1 Buffer Composition (The "Gold Standard")

The acetate salt is compatible with standard reaction buffers. Do not use buffers with high concentrations of primary amines (like Tris) if downstream protein labeling is intended, although Tris is acceptable for simple kinetics.

Recommended Buffer (2X Concentrate):

- HEPES (50 mM, pH 7.4): Maintains physiological pH.
- NaCl (100 mM): Simulates ionic strength.
- CHAPS (0.1%): Critical zwitterionic detergent to prevent enzyme aggregation.
- DTT (10 mM):Essential. Maintains the catalytic cysteine in a reduced state. Add fresh immediately before use.

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- EDTA (1 mM): Chelates divalent cations that might inhibit caspases.
- Glycerol (10%): Stabilizes the enzyme during long incubations.

3.2 Substrate Handling

- Stock Preparation: Dissolve Z-VAD-AMC acetate in high-grade anhydrous DMSO to 10 mM.
- Storage: Aliquot into amber tubes (light sensitive) and store at -20°C. Avoid freeze-thaw cycles >3 times.
- Working Concentration: Dilute to 20–50 µM in the reaction buffer.

Part 4: Protocol: Kinetic Assay for Pan-Caspase Activity

This protocol is designed for a 96-well microplate format using a fluorescence plate reader.

4.1 Workflow Diagram

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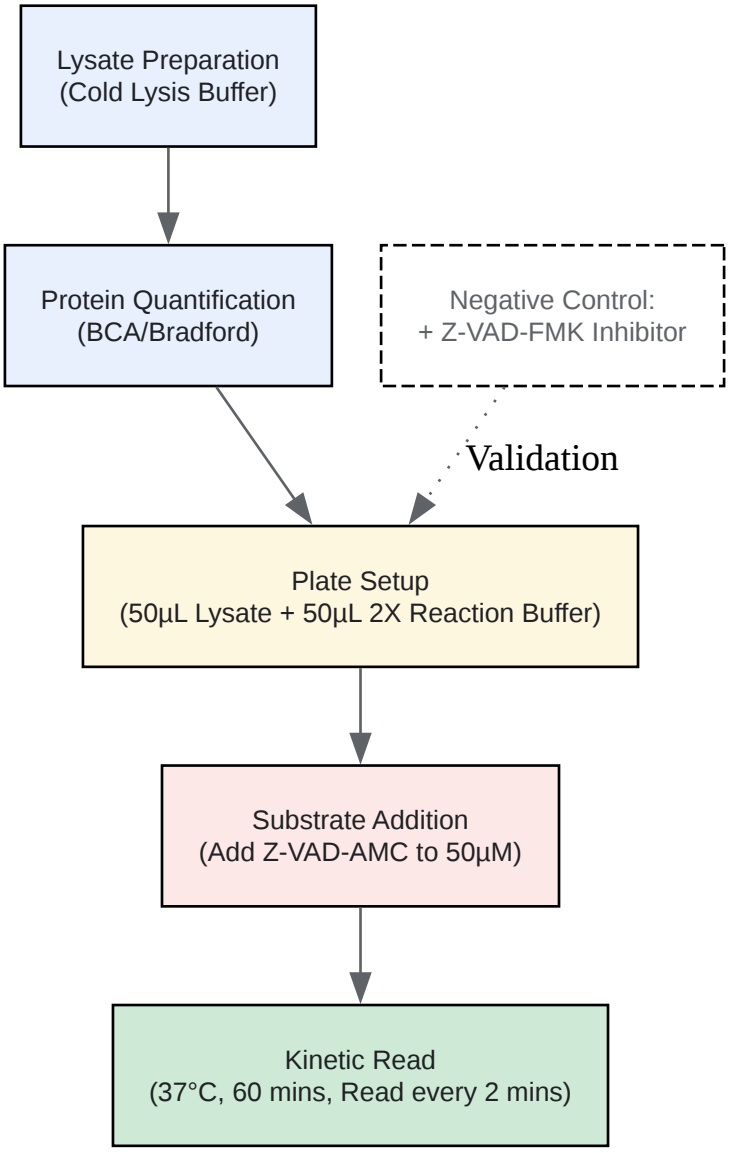

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Figure 2: Step-by-step kinetic assay workflow for measuring caspase activity.

4.2 Detailed Methodology

- Cell Lysis: Lyse

  cells in 50 µL of chilled Lysis Buffer. Incubate on ice for 10 min. Centrifuge at 10,000 x g for 1 min to pellet debris.

- Plate Loading: Transfer 50 µL of supernatant (containing 20-50 µg protein) to a black 96-well plate.

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- Inhibitor Control (Validation): In control wells, pre-incubate lysate with 10 µM Z-VAD-FMK for 15 min at 37°C before adding the substrate. This confirms that the signal is caspase-specific.
- Reaction Initiation: Add 50 µL of 2X Reaction Buffer containing Z-VAD-AMC (final conc. 50 µM) to all wells.
- Measurement: Immediately place in a pre-warmed (37°C) fluorometer.
  - Mode: Kinetic[1][11]
  - Interval: 2 minutes
  - Duration: 60–90 minutes[1]
  - Wavelengths: Ex 365 nm / Em 450 nm.

Part 5: Data Analysis & Troubleshooting

5.1 Calculating Activity

Do not rely solely on Raw Fluorescence Units (RFU).

- Standard Curve: Prepare a serial dilution of free AMC (0.1 µM to 10 µM) in the same reaction buffer.
- Slope Calculation: Plot RFU vs. AMC Concentration.
- Enzyme Activity:

  [1]

5.2 Troubleshooting Table

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Issue	Probable Cause	Corrective Action
High Background	Free AMC contamination	Check substrate purity; store stock in dark.
No Signal	DTT oxidation	Critical: Add fresh DTT to buffer immediately before use.
Non-Linear Kinetics	Substrate depletion	Dilute lysate or increase substrate concentration.
Inhibitor Failure	Z-VAD-FMK degradation	Ensure inhibitor is stored at -20°C and not freeze-thawed repeatedly.[1]

References

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- To cite this document: BenchChem. [Technical Whitepaper: Z-VAD-AMC Acetate Salt]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10797111/docs#technical-whitepaper-z-vad-amc-acetate-salt]

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